

Physical properties of Butyl 2-chloropropanoate

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Compound of Interest

Compound Name: *Butyl 2-chloropropanoate*

CAS No.: *54819-86-2*

Cat. No.: *B1266183*

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Technical Profile: Butyl 2-Chloropropanoate Executive Summary & Chemical Identity[1]

Butyl 2-chloropropanoate (CAS: 54819-86-2), also known as n-butyl 2-chloropropionate, is a specialized ester intermediate critical to the synthesis of chiral herbicides (aryloxypropionates) and pharmaceutical building blocks. Distinguished by its chiral center at the

-carbon, this molecule serves as a versatile electrophile in nucleophilic substitution reactions and a substrate for enzymatic kinetic resolutions.

This guide synthesizes the physicochemical profile, spectroscopic data, and manufacturing protocols for **Butyl 2-chloropropanoate**, designed to support laboratory optimization and scale-up feasibility.

Chemical Identification Matrix

Parameter	Detail
IUPAC Name	Butyl 2-chloropropanoate
CAS Registry Number	54819-86-2
Molecular Formula	
Molecular Weight	164.63 g/mol
SMILES	<chem>CCCCOC(=O)C(C)Cl</chem>
Structure	Chiral center at C2 (Available as Racemic, (R), or (S))

Physical Property Landscape

The following data aggregates experimental values from standard thermophysical databases (Landolt-Börnstein) and safety data sheets.

Thermophysical Data[2]

Property	Value	Conditions / Notes
Physical State	Liquid	Colorless to pale yellow
Boiling Point	184.5 ± 8.0 °C	@ 760 mmHg [1]
Boiling Point (Reduced)	71–73 °C	@ 10 Torr [2]
Density	1.02 ± 0.02 g/cm ³	@ 20 °C (Estimated vs. homologs)
Refractive Index ()	1.4230	@ 20 °C, 589 nm [3]
Flash Point	74.5 ± 9.1 °C	Closed Cup [1]
Vapor Pressure	0.7 ± 0.4 mmHg	@ 25 °C [1]
Solubility	Immiscible in Water	Soluble in DCM, EtOH, EtOAc

“

Expert Insight: The refractive index (1.4230) is a critical quality attribute (CQA) for assessing purity during distillation. A deviation >0.002 often indicates the presence of unreacted butanol (

) or 2-chloropropionic acid (

).

Structural Characterization (Spectroscopy)[7][8]

Accurate structural verification is essential, particularly for distinguishing the product from non-chlorinated analogs (e.g., butyl propionate).

H-NMR Interpretation (300 MHz,)

The presence of the chlorine atom at the

-position induces a significant downfield shift and distinct splitting patterns.

Position	Shift (, ppm)	Multiplicity	Integration	Assignment
C2-H (-CH)	4.42	Quartet (Hz)	1H	Characteristic deshielded proton adjacent to Cl and C=O.
O-CH2	4.18	Triplet (Hz)	2H	Ester methylene protons.
C3-H (-CH3)	1.72	Doublet (Hz)	3H	Methyl group coupled to the -proton.
Butyl-CH2	1.63	Quintet	2H	Butyl chain (C2').
Butyl-CH2	1.39	Sextet	2H	Butyl chain (C3').
Butyl-CH3	0.94	Triplet	3H	Terminal methyl.

Infrared (IR) Spectroscopy

- C=O Stretch: 1745–1755 cm^{-1} (Strong, Ester carbonyl).
- C-O Stretch: 1180–1200 cm^{-1} .
- C-Cl Stretch: 600–800 cm^{-1} (Distinctive fingerprint region band, absent in butyl propionate).

Synthesis & Manufacturing Protocols

Two primary pathways exist: Chemical Esterification (for racemic product) and Enzymatic Resolution (for chiral purity).

Protocol A: Acid-Catalyzed Esterification (Racemic)

Target: High-throughput synthesis of racemic intermediate.

- Reagents: 2-Chloropropionic acid (1.0 eq), n-Butanol (1.2 eq),

(cat. 1 mol%) or p-TSA.

- Setup: Dean-Stark apparatus to remove water azeotropically.
- Procedure:
 - Reflux mixture in toluene or benzene (or neat with excess butanol) at 110–120 °C.
 - Monitor water collection.[1] Reaction is complete when water evolution ceases (~4–6 hours).
- Workup: Wash with sat.

(remove acid), then Brine. Dry over

.

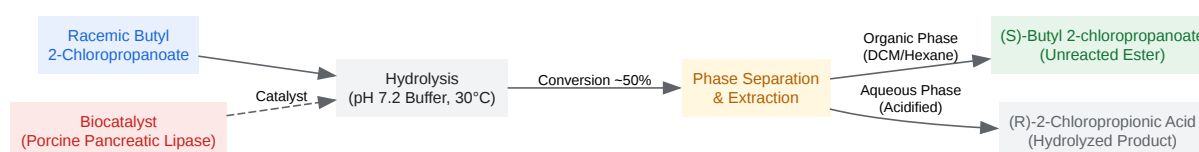
- Purification: Vacuum distillation (bp ~72 °C @ 10 Torr).

Protocol B: Enzymatic Kinetic Resolution (Chiral)

Target: Isolation of (S)-Butyl 2-chloropropanoate with >95% ee.

This method utilizes the stereoselectivity of lipases (e.g., *Candida antarctica* Lipase B or Porcine Pancreatic Lipase) to hydrolyze one enantiomer preferentially.

- System: Biphasic system (Phosphate buffer pH 7.0 / Organic solvent) or neat organic phase with immobilized enzyme.
- Mechanism: The lipase preferentially hydrolyzes the (R)-ester back to the acid, leaving the (S)-ester intact.
- Workflow Visualization:



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Figure 1: Kinetic resolution workflow separating the (S)-ester from the (R)-acid byproduct.

Handling, Safety & Stability

Butyl 2-chloropropanoate is an alkylating agent and must be handled with rigorous safety protocols.

- Hazard Classification:
 - Flammable Liquid (Category 3): Flash point ~74.5 °C.
 - Skin/Eye Irritant: Potential lachrymator due to -chloro functionality.
- Storage Stability:
 - Store under inert atmosphere () to prevent hydrolysis.
 - Avoid strong bases (triggers saponification or elimination to acrylates).
 - Shelf Life: 12–24 months if kept dry and cool (<25 °C).

References

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